

Dehydrovomifoliol's role in stress signaling compared to other molecules like nitric oxide.

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Compound of Interest

Compound Name: (Rac)-Dehydrovomifoliol

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Dehydrovomifoliol vs. Nitric Oxide in Plant Stress Signaling: A Comparative Analysis

A detailed guide for researchers and drug development professionals on the roles of dehydrovomifoliol and nitric oxide in plant stress signaling, supported by experimental data and methodologies.

In the intricate network of plant stress signaling, various molecules play pivotal roles in orchestrating responses to adverse environmental conditions. Among these, nitric oxide (NO) has been extensively studied and recognized as a key signaling molecule. In contrast, dehydrovomifoliol, a catabolite of the major stress hormone abscisic acid (ABA), remains a subject of limited investigation regarding its direct role in plant stress signaling. This guide provides a comprehensive comparison of the known functions of dehydrovomifoliol and nitric oxide in plant stress responses, highlighting the current state of knowledge and identifying areas for future research.

Overview of Dehydrovomifoliol and Nitric Oxide

Dehydrovomifoliol is a C13-norisoprenoid derived from the degradation of carotenoids and is known as a catabolite of abscisic acid (ABA), particularly through the action of soil bacteria.^[1] Its direct role as a signaling molecule in plant stress responses is not well-established, with available evidence primarily pointing towards phytotoxic effects at higher concentrations.^[2]

Nitric Oxide (NO) is a gaseous free radical that acts as a crucial signaling molecule in a wide array of physiological processes in plants, including responses to both biotic and abiotic stress. It is involved in mediating hormonal actions, interacting with reactive oxygen species (ROS), and modulating gene expression and protein activity to enhance plant adaptation to stressful environments.

Comparative Analysis of Roles in Stress Signaling

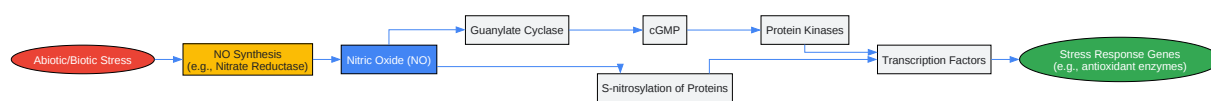
The following table summarizes the known roles and effects of dehydrovomifoliol and nitric oxide in plant stress signaling. It is important to note the significant disparity in the amount of available research for these two molecules.

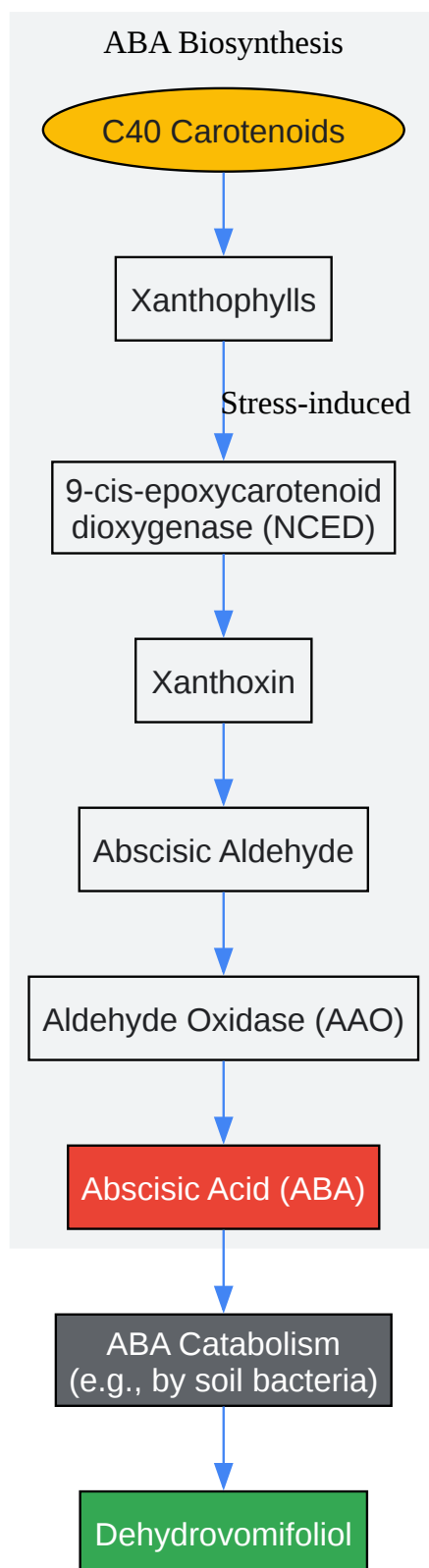
Feature	Dehydrovomifoliol	Nitric Oxide (NO)
Primary Role in Stress	Primarily an ABA catabolite; potential phytotoxic effects.[1][2]	Key signaling molecule in response to a wide range of abiotic and biotic stresses.
Biosynthesis/Origin	Catabolism of abscisic acid, particularly by soil microorganisms.[1]	Synthesized in plants via oxidative and reductive pathways involving enzymes like nitrate reductase.
Effect on Stomatal Closure	A related compound, vomifoliol, has been shown to induce stomatal closure, suggesting a potential similar role for dehydrovomifoliol.[3]	Induces stomatal closure as a downstream component of ABA signaling.
Effect on Seed Germination & Root Growth	Inhibits seed germination and root elongation at high concentrations.[2]	Can promote or inhibit seed germination and root growth depending on the concentration and environmental conditions.
Interaction with Other Molecules	As an ABA catabolite, its presence is linked to ABA metabolism.	Interacts with reactive oxygen species (ROS), phytohormones (e.g., ABA, auxin, jasmonic acid), and various proteins through post-translational modifications.
Signaling Pathway	No defined signaling pathway has been elucidated in plants.	Well-defined signaling pathways involving cGMP, protein kinases, and transcriptional regulation.

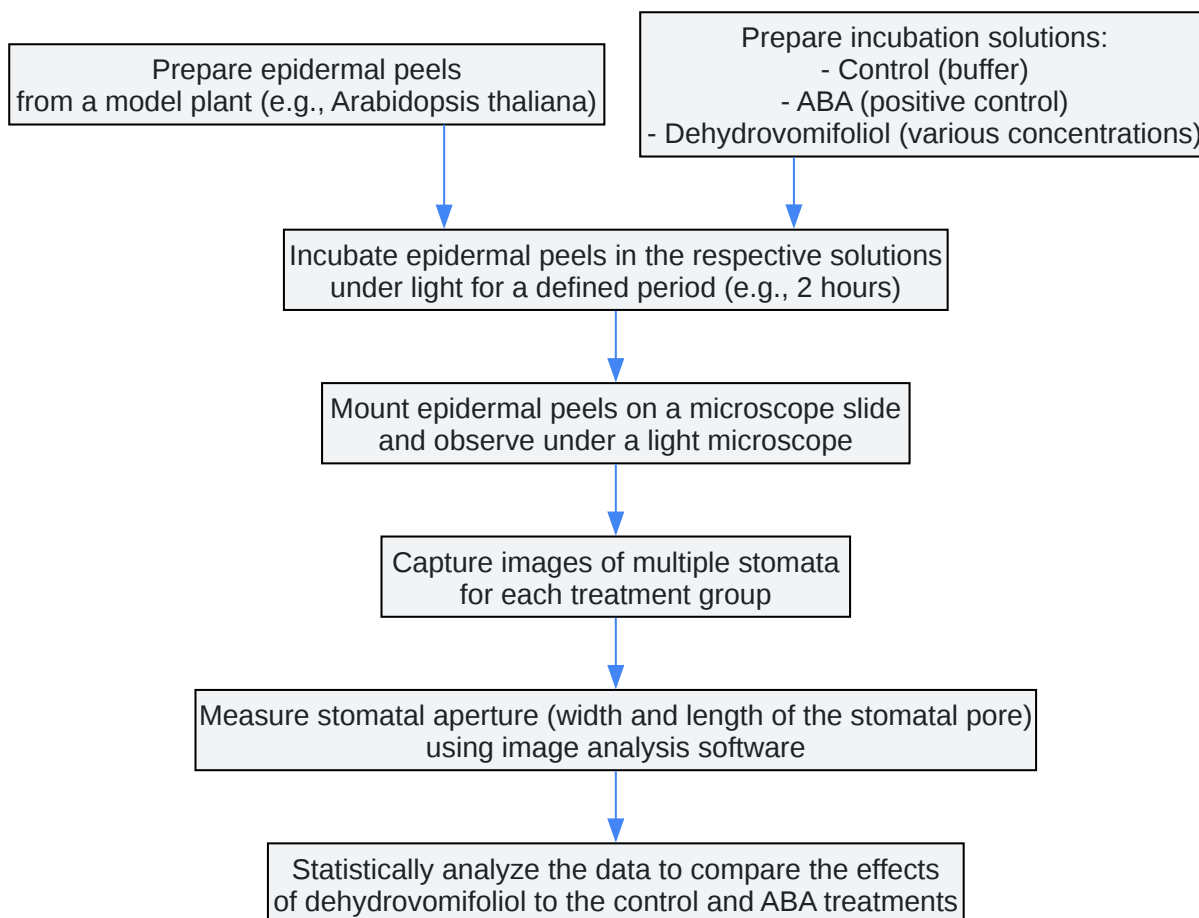
Signaling Pathways and Molecular Interactions

Nitric Oxide Signaling Pathway

Nitric oxide's role in stress signaling is multifaceted. Upon perception of a stress stimulus, NO production is induced. NO can then activate downstream responses through various mechanisms, including the activation of guanylate cyclase to produce cyclic GMP (cGMP), a secondary messenger. NO can also directly modify proteins through S-nitrosylation, affecting their function. A simplified representation of the NO signaling pathway in response to stress is depicted below.







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